

Physical properties of 1-Bromononane-d19

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Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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An In-depth Technical Guide on the Physical Properties of **1-Bromononane-d19**

Introduction

1-Bromononane-d19 is a deuterated form of 1-bromononane, where all 19 hydrogen atoms have been replaced by deuterium isotopes.^[1] This isotopic labeling makes it a valuable tool in various research applications, particularly in tracer studies for quantitation during drug development and in mechanistic studies where the kinetic isotope effect is utilized.^[2] Understanding the physical properties of this compound is crucial for its proper handling, application, and for the interpretation of experimental results. This guide provides a comprehensive overview of the known physical properties of **1-Bromononane-d19**, alongside those of its non-deuterated counterpart for comparison.

Physical and Chemical Properties

The incorporation of deuterium into a molecule results in an increase in its molecular weight, which can subtly influence its physical properties such as density, boiling point, and melting point. While experimentally determined data for **1-Bromononane-d19** are limited, predicted values are available. The following table summarizes the key physical properties of **1-Bromononane-d19** and compares them with the experimental data for 1-Bromononane.

Property	1-Bromononane-d19 (Deuterated)	1-Bromononane (Non-deuterated)
Molecular Formula	C ₉ D ₁₉ Br[1]	C ₉ H ₁₉ Br[3][4][5]
Molecular Weight	226.27 g/mol [1][2][6]	207.15 g/mol [3][5][7]
Density	1.1 ± 0.1 g/cm ³ (Predicted)[6]	1.084 g/mL at 25 °C[3], 1.086 g/cm ³ at 20 °C[4]
Boiling Point	221.6 ± 3.0 °C at 760 mmHg (Predicted)[6]	201 °C (lit.)[3][4], 221.6 °C at 760 mmHg[8]
Melting Point	Not available	-29 °C[4][5]
Refractive Index	1.453 (Predicted)[6]	n ₂₀ /D 1.454 (lit.)[3][8], 1.453-1.455[5]
Flash Point	90.0 ± 0.0 °C (Predicted)[6]	90 °C (closed cup)[3][5]
Appearance	Neat[1][9]	Clear, colorless liquid[4][10]
Solubility in Water	Not available	Insoluble[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Bromononane-d19** are not readily available in the public domain. However, standard analytical methods are employed for the characterization of such compounds.

Determination of Purity and Identity

- Gas Chromatography (GC): The purity of 1-Bromononane is typically assayed by GC.[11][12] A similar method would be used for its deuterated analogue. A capillary column suitable for separating non-polar compounds would be employed, with a flame ionization detector (FID) or a mass spectrometer (MS) for detection. The percentage purity is determined by the peak area of the compound relative to the total area of all peaks.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is used to confirm the absence of protons and the degree of deuteration.[13] ²H (Deuterium) NMR would show signals

corresponding to the different deuterium environments in the molecule. ^{13}C NMR can also be used to confirm the carbon backbone.[5]

- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the molecular weight of the compound, which would be significantly higher for the deuterated version due to the mass of deuterium.[7] The isotopic distribution pattern would also confirm the presence of bromine.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the presence of C-D bonds, which have a different vibrational frequency compared to C-H bonds.[5]

Determination of Physical Constants

- **Density:** The density is typically measured using a pycnometer or a digital density meter at a specified temperature.
- **Boiling Point:** The boiling point is determined by distillation at a controlled pressure (e.g., atmospheric pressure). For small quantities, micro-boiling point determination methods can be used.
- **Refractive Index:** The refractive index is measured using a refractometer, typically at 20°C with the sodium D-line (589 nm).[3][11]

Synthesis and Characterization Workflow

The synthesis of **1-Bromononane-d19** would likely follow established methods for the synthesis of alkyl bromides from their corresponding alcohols, using a deuterated starting material. The following diagram illustrates a logical workflow for the synthesis and characterization of **1-Bromononane-d19**.

Caption: A logical workflow for the synthesis, purification, and characterization of **1-Bromononane-d19**.

Conclusion

This technical guide has summarized the key physical properties of **1-Bromononane-d19**, providing a valuable resource for researchers and professionals in drug development and other scientific fields. While experimental data for the deuterated compound is limited, the provided predicted values and comparison with the non-deuterated analogue offer a strong foundation

for its use. The outlined experimental protocols and workflow provide a clear framework for the characterization and quality control of this important isotopically labeled compound.

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